

Application Notes and Protocols for Investigating GPCR Signaling with 25I-NBOH

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Compound of Interest

Compound Name: 25I-Nboh
CAS No.: 919797-20-9
Cat. No.: B1247403

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For Researchers, Scientists, and Drug Development Professionals

Introduction

25I-NBOH is a potent and selective agonist for the serotonin 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR) implicated in a wide range of physiological and pathological processes.^{[1][2][3][4]} Its high affinity and efficacy make it a valuable pharmacological tool for investigating the intricacies of GPCR signaling.^{[5][6]} These application notes provide detailed protocols for utilizing **25I-NBOH** to characterize 5-HT_{2A} receptor-mediated signaling pathways, including Gq/11 activation and β -arrestin recruitment. The provided methodologies are essential for researchers in pharmacology, neuroscience, and drug discovery aiming to elucidate the functional responses elicited by this compound.

Data Presentation

The following tables summarize the quantitative pharmacological data for **25I-NBOH** at human serotonin receptors.

Table 1: Binding Affinity of **25I-NBOH** at Serotonin 5-HT₂ Receptors

Receptor	Radioligand	K _i (nM)	Reference
5-HT _{2a}	[¹²⁵ I]DOI	Subnanomolar	[5]
5-HT _{2a}	-	0.061	[7][2]
5-HT _{2o}	[¹²⁵ I]DOI	Low nanomolar	[5]
5-HT _{2o}	[³ H]5-HT	1.91	[5]

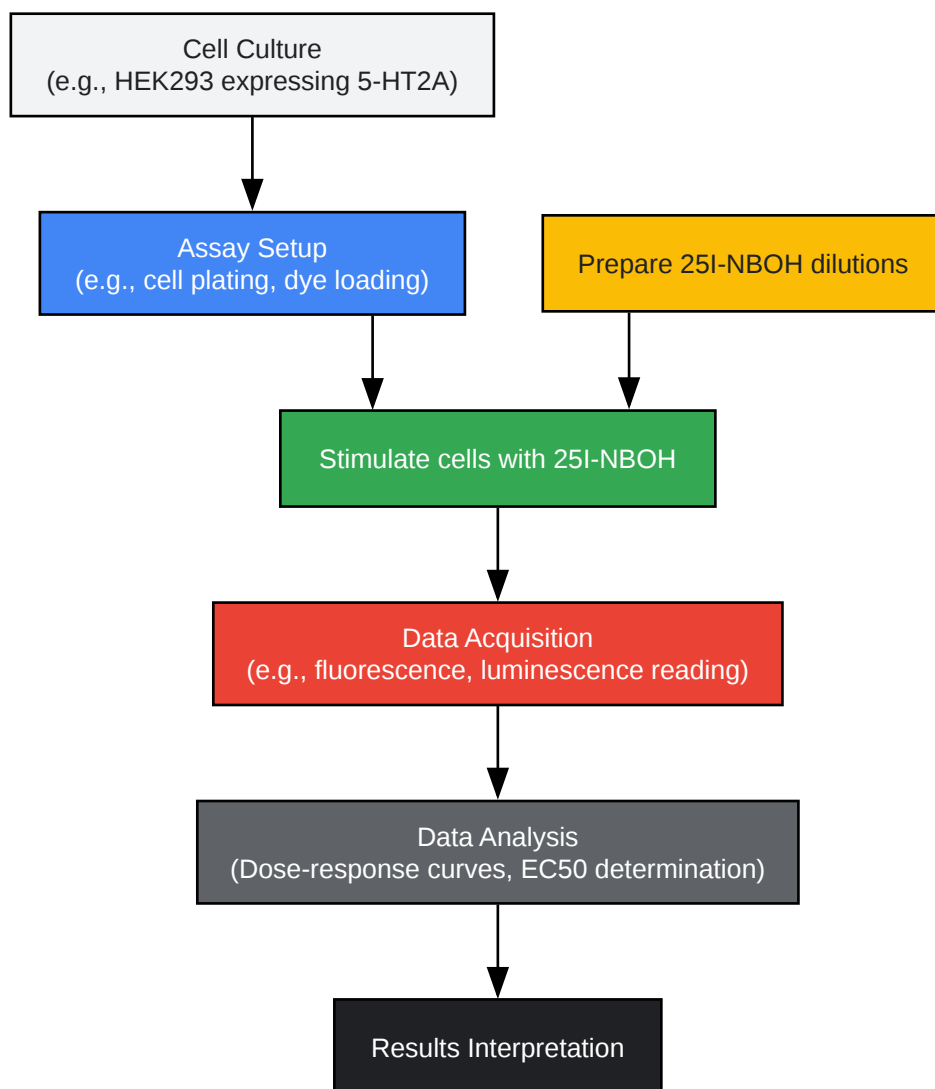
Table 2: Functional Potency and Efficacy of **25I-NBOH** at Serotonin 5-HT2 Receptors

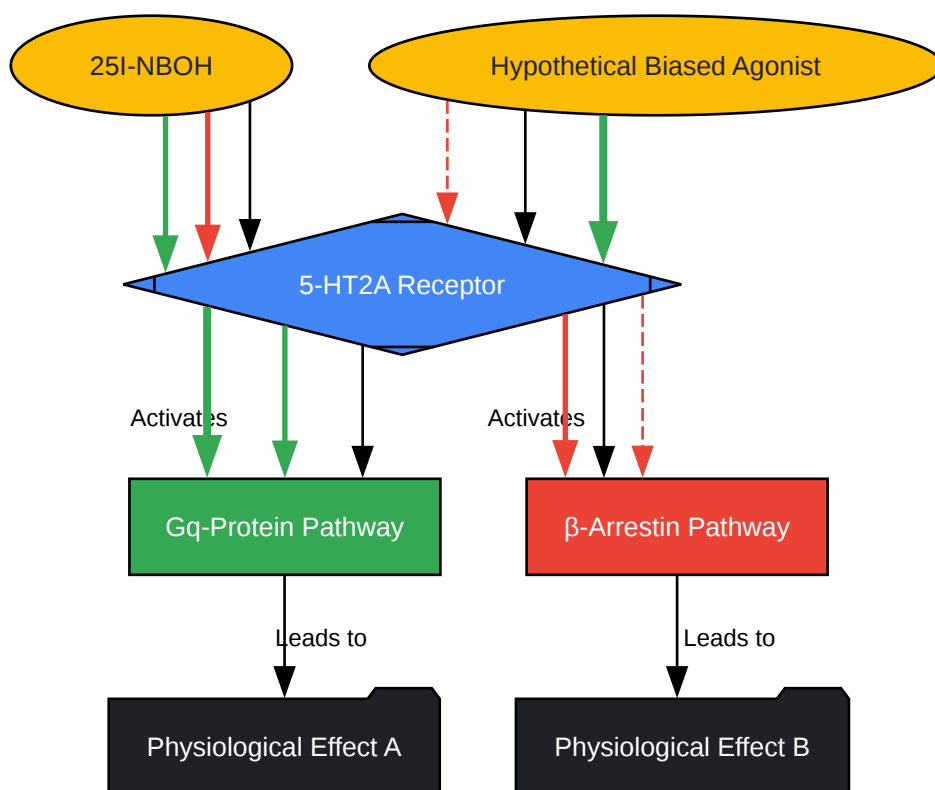
Receptor	Assay	EC ₅₀ (nM)	Efficacy (% of 5-HT)	Reference
5-HT _{2a}	Inositol Phosphate (IP-1) Accumulation	0.51 - 1.5	Full agonist (85.9–95.1%)	[5]
5-HT _{2a}	-	0.074	-	[7]
5-HT _{2o}	Inositol Phosphate (IP-1) Accumulation	Low nanomolar	-	[5]
5-HT _{2o}	Inositol Phosphate (IP-1) Accumulation	23.5 - 463	Lower than 5-HT	[5]

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the key signaling pathway activated by **25I-NBOH** and a typical experimental workflow for its characterization.

Figure 1: 5-HT2A receptor Gq signaling pathway activated by **25I-NBOH**.





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